

Application Notes and Protocols for Manogepix MIC Testing against Aspergillus Species

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Compound of Interest

Compound Name: Unii-qhk6Z47gtg

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Manogepix (the active moiety of the prodrug fosmanogepix) is a first-in-class antifungal agent that inhibits the fungal enzyme Gwt1, which is essential for the maturation of glycosylphosphatidylinositol (GPI)-anchored proteins. This disruption of GPI anchor biosynthesis compromises fungal cell wall integrity and growth.^[1] Manogepix has demonstrated potent in vitro activity against a broad spectrum of fungal pathogens, including various species of *Aspergillus*, even those resistant to other antifungal classes like azoles.^{[1][2][3]}

These application notes provide detailed protocols for determining the Minimum Inhibitory Concentration (MIC) and, more appropriately for this class of drug, the Minimum Effective Concentration (MEC) of manogepix against *Aspergillus* species. The methodologies are based on established guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Data Presentation

The in vitro activity of manogepix against a variety of *Aspergillus* species is summarized in the tables below. Data is presented as the Minimum Effective Concentration (MEC) in mg/L.

Table 1: Manogepix MEC Data for *Aspergillus* species (CLSI Methodology)

Aspergillus Species	No. of Isolates	MEC Range (mg/L)	MEC ₅₀ (mg/L)	MEC ₉₀ (mg/L)	Reference
Aspergillus fumigatus	397	---	0.015	0.03	[4]
Aspergillus spp.	246	---	---	0.03	[5]
Aspergillus spp.	---	---	0.015	0.03	[2] [4]
Aspergillus flavus	22	---	---	---	[5]
Aspergillus niger	---	---	---	---	[5]
Aspergillus terreus	---	---	---	---	[5]

Table 2: Manogepix MEC Data for Aspergillus species (EUCAST Methodology)

Aspergillus Species	No. of Isolates	Modal MEC (mg/L)	MEC Range (mg/L)	Reference
Aspergillus spp.	161	0.03 - 0.06	0.008 - 0.125	[1] [6]
Aspergillus fumigatus	---	0.03 - 0.06	0.016 - 0.125	[6]
Aspergillus niger	---	0.03	0.008 - 0.125	[6]
Aspergillus nidulans	---	0.03	0.016 - 0.06	[6]

Experimental Protocols

The following are detailed protocols for determining the MEC of manogepix against Aspergillus species using broth microdilution methods, harmonized from CLSI M38 and EUCAST E.Def 9.4

guidelines.

Protocol 1: Manogepix Susceptibility Testing of *Aspergillus* spp. based on CLSI M38

1. Materials

- Manogepix analytical powder
- Dimethyl sulfoxide (DMSO)
- RPMI-1640 medium with L-glutamine, without sodium bicarbonate, and buffered with MOPS (3-(N-morpholino)propanesulfonic acid) to pH 7.0
- Sterile, flat-bottom 96-well microtiter plates
- *Aspergillus* isolates for testing
- Quality control strains (e.g., *Aspergillus flavus* ATCC 204304)
- Sterile saline (0.85%) with 0.05% Tween 80
- Spectrophotometer
- Hemocytometer
- Incubator (35°C)

2. Preparation of Manogepix Stock and Working Solutions

- Stock Solution (10 mg/mL): Prepare a stock solution of manogepix at 10 mg/mL in 100% DMSO.[\[7\]](#)
- Intermediate Dilutions: Perform serial dilutions of the stock solution in RPMI-1640 medium to create working solutions at 2X the final desired concentrations.

3. Inoculum Preparation

- Culture the *Aspergillus* isolate on potato dextrose agar (PDA) at 35°C for 5-7 days to obtain mature conidia.
- Harvest the conidia by flooding the agar surface with sterile saline containing 0.05% Tween 80 and gently probing the colony with a sterile loop.
- Transfer the conidial suspension to a sterile tube and allow heavy particles to settle for 3-5 minutes.
- Adjust the conidial suspension to a concentration of 0.4×10^4 to 5×10^4 CFU/mL using a spectrophotometer (typically 80-82% transmittance at 530 nm) and further dilute as needed. Verify the concentration using a hemocytometer.

4. Microdilution Plate Preparation

- Dispense 100 μ L of the 2X manogepix working solutions into the wells of a 96-well microtiter plate.
- Include a growth control well (100 μ L of drug-free RPMI-1640) and a sterility control well (200 μ L of drug-free RPMI-1640).

5. Inoculation and Incubation

- Add 100 μ L of the adjusted *Aspergillus* inoculum to each well (except the sterility control). This will result in a final inoculum concentration of 0.2×10^4 to 2.5×10^4 CFU/mL.
- Seal the plates and incubate at 35°C for 46-50 hours.

6. Reading and Interpretation of Results

- Read the plates visually using a magnifying mirror.
- The Minimum Effective Concentration (MEC) is the lowest concentration of manogepix that produces small, rounded, compact hyphal forms compared to the abundant, filamentous growth in the drug-free control well.

Protocol 2: Manogepix Susceptibility Testing of *Aspergillus* spp. based on EUCAST E.Def 9.4

1. Materials

- Same as CLSI protocol, with the exception of the medium.
- RPMI-1640 medium supplemented with 2% glucose.

2. Preparation of Manogepix Stock and Working Solutions

- Follow the same procedure as in the CLSI protocol.

3. Inoculum Preparation

- Culture the *Aspergillus* isolate on PDA at 35°C for 5-7 days.
- Prepare a conidial suspension in sterile saline with 0.05% Tween 80.
- Adjust the inoculum concentration to $2-5 \times 10^5$ CFU/mL using a hemocytometer.

4. Microdilution Plate Preparation

- Follow the same procedure as in the CLSI protocol.

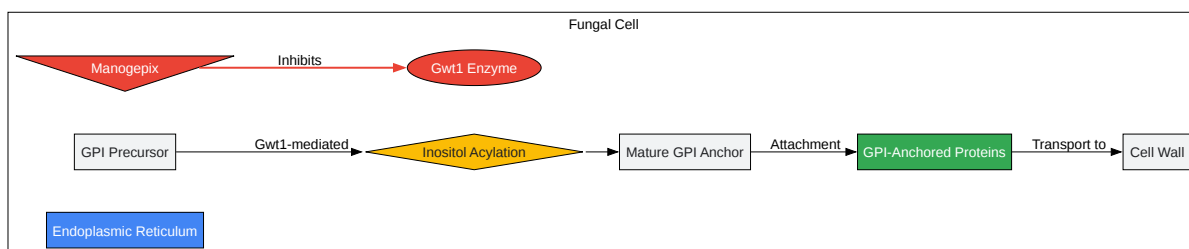
5. Inoculation and Incubation

- Add 100 µL of the adjusted *Aspergillus* inoculum to each well.
- Incubate the plates at 35°C for 48 hours.

6. Reading and Interpretation of Results

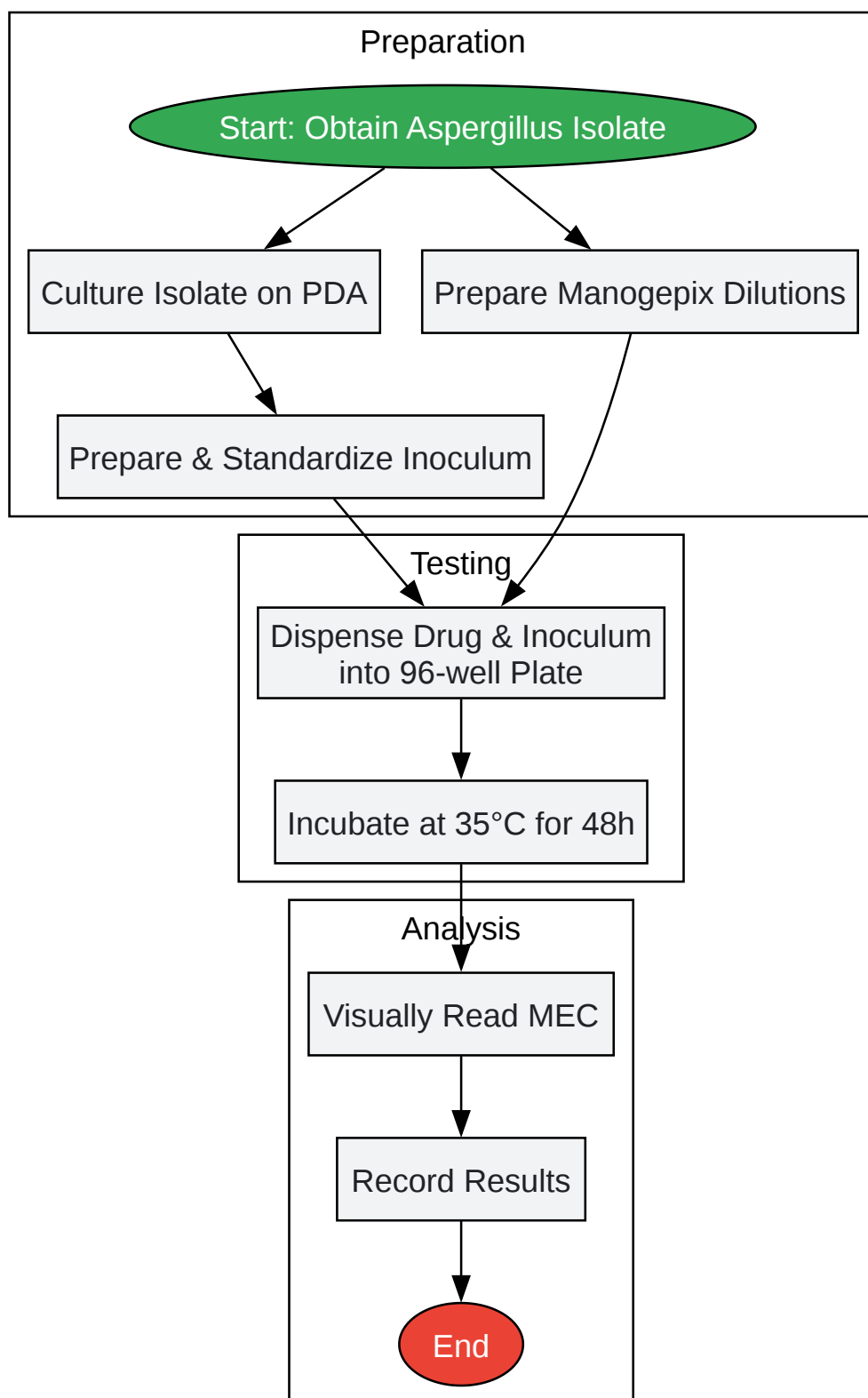
- Read the MEC as the lowest concentration showing morphologically abnormal, stunted hyphae compared to the growth control.

Mandatory Visualizations



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Caption: Mechanism of action of Manogepix in the fungal cell.



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Caption: Experimental workflow for Manogepix MEC determination.

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